

Glycolonitrile: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Glycolonitrile

Cat. No.: B6354644

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CAS Number: 107-16-4[1][2][3][4][5][6][7] Molecular Formula: C_2H_3NO [1][7][8][9] Molecular Weight: 57.05 g/mol [1][3][5][7][8][9]

This technical guide provides an in-depth overview of **glycolonitrile**, a versatile and highly reactive chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document covers the fundamental properties, synthesis protocols, and key applications of **glycolonitrile**, with a focus on its role as a precursor in the synthesis of amino acids and other valuable organic compounds.

Chemical and Physical Properties

Glycolonitrile, also known as hydroxyacetonitrile or formaldehyde cyanohydrin, is the simplest cyanohydrin.[2] It is a colorless, odorless, and oily liquid at room temperature.[4] Due to its bifunctional nature, containing both a hydroxyl and a nitrile group, **glycolonitrile** serves as a valuable building block in a multitude of chemical reactions.

Property	Value	Reference
CAS Number	107-16-4	[1][2][3][4][5][6][7]
Molecular Formula	C ₂ H ₃ NO	[1][7][8][9]
Molecular Weight	57.05 g/mol	[1][3][5][7][8][9]
Appearance	Colorless, oily liquid	[4]
Melting Point	< -72 °C	[2]
Boiling Point	183 °C (with slight decomposition)	[1]
Density	1.10 g/mL at 18.89 °C	[2]
Solubility	Soluble in water and ether	[2]

Synthesis of Glycolonitrile

The primary industrial synthesis of **glycolonitrile** involves the reaction of formaldehyde with hydrogen cyanide.[2] Several protocols have been developed to optimize the yield and purity of the final product, which is crucial for its subsequent applications, particularly in enzymatic processes.

Experimental Protocol for Glycolonitrile Synthesis

This protocol is adapted from established methods and aims to produce high-purity **glycolonitrile**.

Materials:

- Formaldehyde (37 wt. % aqueous solution)
- Hydrogen Cyanide (HCN)
- Sodium Hydroxide (NaOH) solution (e.g., 16.7 wt. %)
- Deionized water

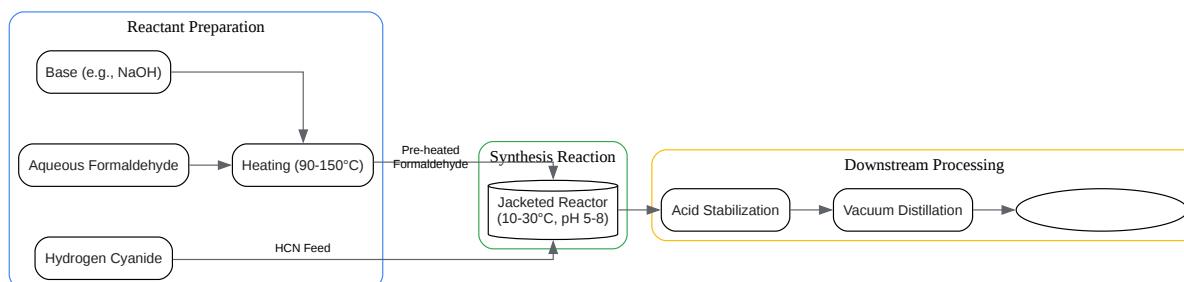
- Mineral acid (e.g., H_2SO_4) for stabilization (optional)

Equipment:

- Jacketed glass reactor with overhead stirring
- Temperature control system (chiller/heater)
- Metering pumps for continuous addition of reactants
- pH probe
- Quench vessel

Procedure:

- **Preparation of Formaldehyde Feed:** To an aqueous solution of formaldehyde, a catalytic amount of base (e.g., NaOH) is added. The solution is then heated to a temperature between 90°C and 150°C to depolymerize formaldehyde oligomers into the monomeric form.[\[3\]](#)[\[4\]](#)
- **Reaction Setup:** The reaction vessel is charged with an initial amount of water and hydrogen cyanide. The temperature of the reactor is maintained between 10°C and 30°C .[\[4\]](#)
- **Reactant Addition:** The pre-heated formaldehyde solution and a separate stream of hydrogen cyanide are continuously fed into the reactor. The feed rates are controlled to maintain a slight molar excess of hydrogen cyanide.[\[3\]](#)[\[4\]](#)
- **Reaction Monitoring:** The reaction is highly exothermic and requires careful temperature control. The pH of the reaction mixture is monitored and maintained in the range of 5 to 8.[\[4\]](#)
- **Quenching and Stabilization:** Once the reaction is complete, the crude **glycolonitrile** solution can be stabilized by the addition of a small amount of acid to prevent polymerization, which is catalyzed by basic conditions.[\[2\]](#)[\[4\]](#)
- **Purification:** For applications requiring high purity, the **glycolonitrile** solution can be purified by distillation under reduced pressure.[\[1\]](#)



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A simplified workflow for the synthesis and purification of **glycolonitrile**.

Key Applications in Chemical Synthesis

Glycolonitrile's reactivity makes it a cornerstone intermediate in the synthesis of a variety of important chemical compounds.

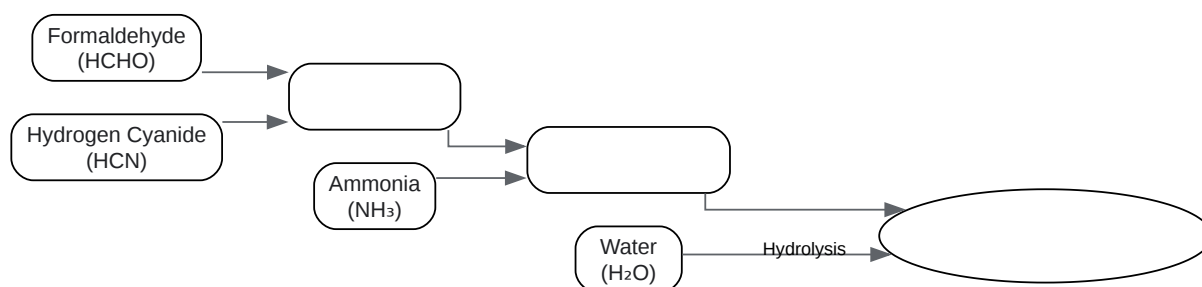
Strecker Synthesis of Glycine

A prominent application of **glycolonitrile** is its role as a direct precursor to aminoacetonitrile, which is then hydrolyzed to produce glycine, the simplest amino acid.^[2] This is a variation of the Strecker amino acid synthesis.

Reaction Steps:

- Formation of **Glycolonitrile**: As described previously, formaldehyde reacts with hydrogen cyanide to form **glycolonitrile**.
- Amination: **Glycolonitrile** reacts with ammonia to yield aminoacetonitrile.^[2]

- Hydrolysis: Aminoacetonitrile is subsequently hydrolyzed in the presence of an acid or base to produce glycine.[2]



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The reaction pathway for the Strecker synthesis of glycine from formaldehyde.

Synthesis of Chelating Agents

Glycolonitrile is a key starting material for the industrial production of important chelating agents such as ethylenediaminetetraacetic acid (EDTA) and nitrilotriacetic acid (NTA).[2] The synthesis involves the reaction of **glycolonitrile** with an amine (ethylenediamine for EDTA or ammonia for NTA) followed by hydrolysis of the resulting aminonitrile intermediates.

Precursor in Drug Development

While **glycolonitrile** is not typically a pharmacologically active molecule itself, its utility as a versatile chemical building block makes it relevant to drug development. It can be used in the synthesis of various heterocyclic compounds and other complex organic molecules that may possess therapeutic properties. For instance, it has been used in the preparation of potent benzodiazepine 5-HT_{2C} receptor agonists.

Analytical Methods

A variety of analytical techniques can be employed to monitor the synthesis of **glycolonitrile** and to assess the purity of the final product. These methods include:

- High-Performance Liquid Chromatography (HPLC)

- Gas Chromatography (GC)
- Mass Spectrometry (MS)
- Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C)
- Titration methods

Safety Considerations

Glycolonitrile is classified as an extremely hazardous substance. It is highly toxic and can be fatal if inhaled, swallowed, or absorbed through the skin. It readily decomposes to form formaldehyde and hydrogen cyanide, both of which are highly toxic. All handling of **glycolonitrile** must be conducted in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, lab coat, and eye protection.

Conclusion

Glycolonitrile is a fundamentally important chemical intermediate with significant applications in the synthesis of amino acids, chelating agents, and as a versatile precursor in organic synthesis for the pharmaceutical and chemical industries. A thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe utilization in research and development.

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